Application Notes and Protocols: Chimassorb 119 in Polypropylene Fibers

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Compound of Interest		
Compound Name:	Chimassorb 119	
Cat. No.:	B141851	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Chimassorb 119** as a light and thermal stabilizer in polypropylene (PP) fibers. Detailed protocols for incorporation and performance evaluation are included to assist researchers in their product development and analysis.

Introduction

Polypropylene fibers are widely utilized in various applications, from textiles and carpets to geotextiles and automotive interiors. However, their inherent susceptibility to degradation upon exposure to ultraviolet (UV) radiation and heat limits their long-term performance and aesthetic appeal. This degradation manifests as loss of mechanical strength, discoloration (yellowing), and reduced gloss.

Chimassorb 119 is a high molecular weight hindered amine light stabilizer (HALS) designed to protect polypropylene and other polymers from the deleterious effects of photo-oxidation. Its mechanism of action involves a regenerative radical scavenging cycle, providing long-lasting protection with minimal migration and volatility due to its high molecular weight. This document outlines the application and evaluation of **Chimassorb 119** in polypropylene fibers.

Mechanism of Action: The Denisov Cycle

Chimassorb 119, as a hindered amine light stabilizer (HALS), operates through a catalytic cycle known as the Denisov Cycle to neutralize free radicals generated during the photo-oxidation of polypropylene. This regenerative mechanism allows a single HALS molecule to deactivate a large number of radicals, providing durable protection.

The key steps in the Denisov Cycle are:

- Nitroxyl Radical Formation: The secondary amine groups in **Chimassorb 119** are oxidized to form stable nitroxyl radicals (>N-O•).

- Radical Scavenging: These nitroxyl radicals react with and trap polymer alkyl radicals (P•) and polymer peroxy radicals (POO•), which are the primary species responsible for the degradation cascade.

- Regeneration: The formed amino-ethers can further react with peroxy radicals to regenerate the nitroxyl radicals, thus continuing the protective cycle.
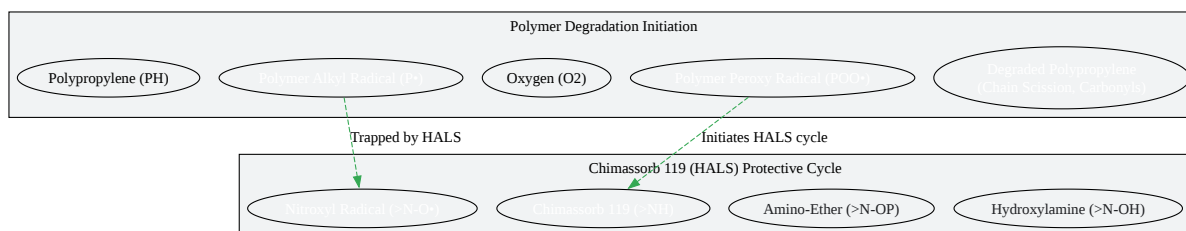
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Data Presentation

The following tables summarize the expected performance of polypropylene fibers stabilized with **Chimassorb 119**. The data is compiled from various sources and represents typical

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results. Researchers should perform their own experiments to validate performance for their specific formulations and applications.

Table 1: Physical and Chemical Properties of **Chimassorb 119**

Property	Value
Chemical Name	1,3,5-Triazine-2,4,6-triamine, N,N'''-[1,2-ethanediylbis[[[4,6-bis[butyl(1,2,2,6,6-pentamethyl-4-piperidinyl)amino]-1,3,5-triazin-2-yl]imino]-3,1-propanediyl]]bis[N',N''-dibutyl-N',N''-bis(1,2,2,6,6-pentamethyl-4-piperidinyl)-
CAS Number	106990-43-6
Molecular Weight	2285.6 g/mol
Appearance	Off-white to slightly yellowish granules
Melting Range	115 - 150 °C
Volatility (TGA, 1% weight loss)	> 290 °C

Table 2: Performance Data of **Chimassorb 119** in Polypropylene Fibers After Accelerated Weathering

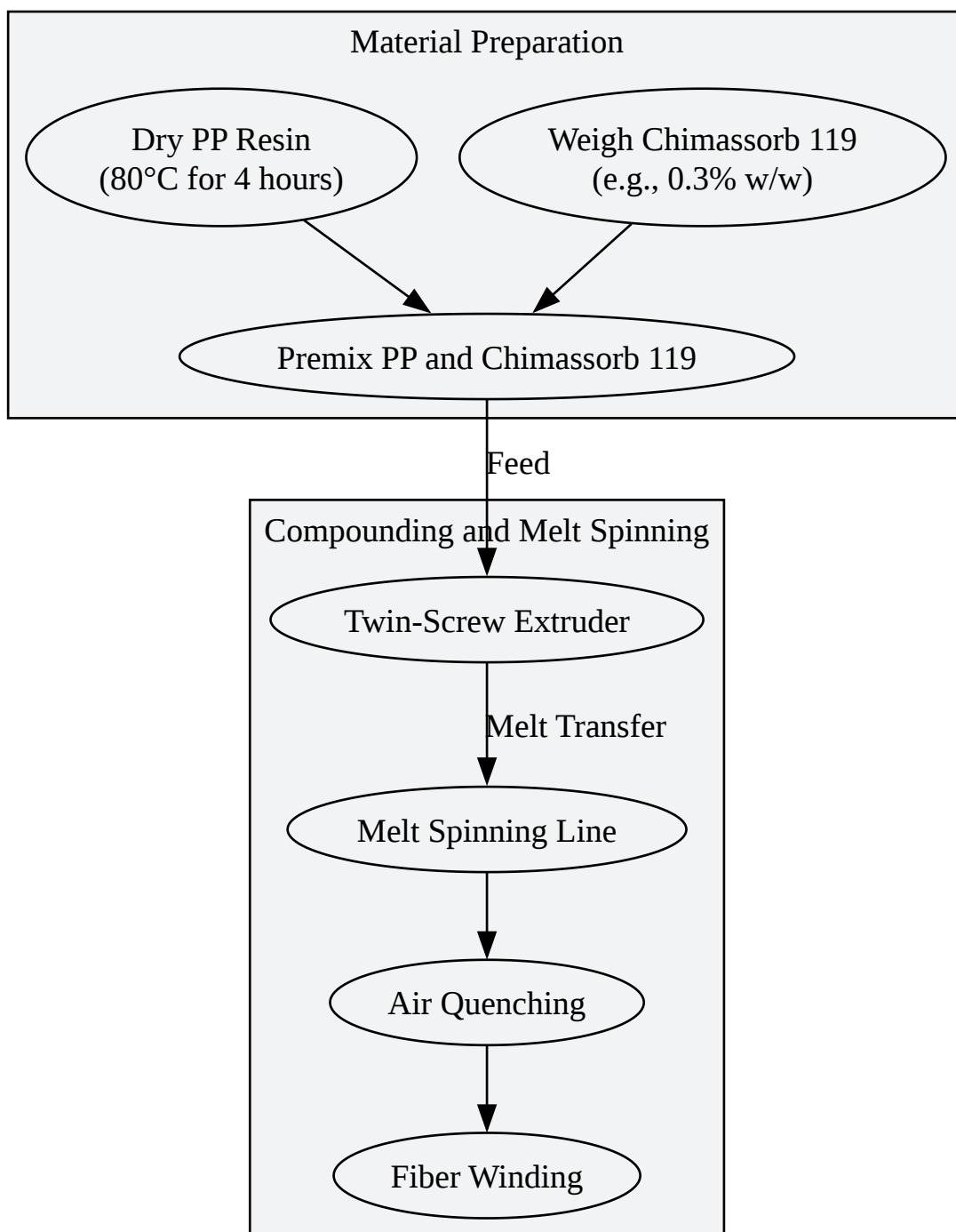| Property	Unstabilized PP	PP + 0.3% Chimassorb 119	PP + 0.5% Chimassorb 119
Tensile Strength Retention (%)			
After 500 hours	~ 50%	> 85%	> 90%
After 1000 hours	< 20%	> 70%	> 80%
Color Difference (ΔE*)			
After 500 hours	> 10	< 2	< 1.5
After 1000 hours	> 20	< 4	< 3
Gloss Retention (%) at 60°			
After 500 hours	< 30%	> 75%	> 85%
After 1000 hours	< 10%	> 60%	> 70%

Note: Accelerated weathering conditions are based on ASTM G154, Cycle 1. Actual results may vary depending on the specific polypropylene grade, processing conditions, and weathering cycle used.

Experimental Protocols

The following protocols provide a general framework for the incorporation of **Chimassorb 119** into polypropylene fibers and their subsequent performance evaluation.

Protocol for Incorporation of **Chimassorb 119** into Polypropylene Fibers

This protocol describes the preparation of stabilized polypropylene fibers using a twin-screw extruder and a melt spinning line.

Material Preparation

Dry PP Resin
(80°C for 4 hours)

Weigh Chimassorb 119
(e.g., 0.3% w/w)

Premix PP and Chimassorb 119

Feed

Compounding and Melt Spinning

Twin-Screw Extruder

Melt Transfer

Melt Spinning Line

Air Quenching

Fiber Winding

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Materials and Equipment:

- Polypropylene (fiber grade)

- **Chimassorb 119**

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- Twin-screw extruder with a strand die

- Water bath and pelletizer

- Melt spinning line with a spinneret of desired geometry

- Air quenching system

- Fiber winder

Procedure:

- Drying: Dry the polypropylene resin at 80°C for 4 hours to remove any residual moisture.

- Premixing: In a suitable container, accurately weigh the required amount of **Chimassorb 119** (e.g., 0.1% to 1.0% by weight of PP) and premix it with the dried polypropylene resin.

- Compounding:

  - Set the temperature profile of the twin-screw extruder. A typical profile for polypropylene is:

    - Feed zone: 180-190°C

    - Compression zone: 190-210°C

    - Metering zone: 210-220°C

    - Die: 220-230°C

  - Set the screw speed (e.g., 100-200 rpm).

  - Feed the premixed material into the extruder.

  - Extrude the molten polymer through the strand die into a water bath for cooling.

  - Pelletize the solidified strands.

- Melt Spinning:

- Dry the compounded pellets at 80°C for 4 hours.

- Feed the pellets into the melt spinning line.

- Set the spinning temperature profile, which may be similar to the compounding profile.

- Extrude the molten polymer through the spinneret.

- Quench the extruded filaments with a controlled airflow.

- Wind the solidified fibers onto a winder at a controlled speed.

Protocol for Accelerated Weathering

This protocol follows the guidelines of ASTM G154 for the accelerated weathering of plastic materials using fluorescent UV lamps.

Equipment:

- Fluorescent UV accelerated weathering apparatus (e.g., QUV)

- UVA-340 fluorescent lamps

- Specimen holders

Procedure:

- Sample Preparation: Mount the polypropylene fiber samples onto the specimen holders. This can be done by winding the fibers around a frame or preparing a small fabric swatch.

- Test Cycle: Program the weathering apparatus to run ASTM G154, Cycle 1:

  - 8 hours of UV exposure at a black panel temperature of 60 ± 3°C.

  - 4 hours of condensation at a black panel temperature of 50 ± 3°C.

  - The irradiance level of the UVA-340 lamps should be controlled at 0.89 W/m²/nm at 340 nm.

- Exposure Duration: Expose the samples for a predetermined duration (e.g., 500, 1000, 1500, 2000 hours), with periodic removal of samples for evaluation.

Protocol for Performance Evaluation

Standard: ASTM D3822 - Standard Test Method for Tensile Properties of Single Textile Fibers

Equipment:

- Universal testing machine with a suitable load cell for fibers.

- Fiber grips.

Procedure:

- Conditioning: Condition the fiber samples at 21 ± 1°C and 65 ± 2% relative humidity for at least 24 hours.

- Testing:

  - Mount a single fiber filament in the grips of the testing machine.

  - Apply a tensile load at a constant rate of extension until the fiber breaks.

  - Record the breaking force and elongation at break.

  - Repeat the test for a statistically significant number of fibers (e.g., at least 20).

- Calculation: Calculate the average tensile strength and elongation at break. Determine the percentage of tensile strength retention by comparing the values of the weathered samples to the unweathered control.

Standard: ASTM D2244 - Standard Practice for Calculation of Color Tolerances and Color Differences from Instrumentally Measured Color Coordinates

Equipment:

- Spectrophotometer or colorimeter with a D65 illuminant and 10° observer.

Procedure:

- Calibration: Calibrate the instrument using a certified white and black standard.

- Measurement:

  - Measure the CIELAB color coordinates (L*, *a*, b*) of the unweathered control sample.

  - Measure the L*, *a*, and b* values of the weathered samples.

- Calculation: Calculate the total color difference (ΔE) *using the following formula: ΔE = [(ΔL)\² + (Δa)\² + (Δb)\²]^½ where ΔL*, Δa*, and Δb* are the differences in the respective values between the weathered sample and the unweathered control.

Standard: ASTM D2457 - Standard Test Method for Specular Gloss of Plastic Films and Solid Plastics

Equipment:

- Gloss meter with a 60° geometry.

Procedure:

- Calibration: Calibrate the gloss meter using the supplied high-gloss standard.

- Measurement:

  - Place the gloss meter on a flat surface of the sample (if in film or plaque form) or on a tightly wound fiber sample.

  - Record the gloss reading. Take multiple readings at different locations on the sample and calculate the average.

- Calculation: Calculate the percentage of gloss retention by comparing the gloss values of the weathered samples to the unweathered control.

Safety Precautions

When handling **Chimassorb 119** and processing polypropylene, it is essential to follow standard laboratory and industrial safety procedures. This includes:

- Wearing appropriate personal protective equipment (PPE), such as safety glasses, gloves, and a lab coat.

- Ensuring adequate ventilation in the processing area to avoid inhalation of any fumes.

- Consulting the Safety Data Sheet (SDS) for **Chimassorb 119** for detailed information on handling, storage, and disposal.

Conclusion

Chimassorb 119 is a highly effective light and thermal stabilizer for polypropylene fibers, significantly enhancing their durability and aesthetic longevity. Its high molecular weight ensures low migration and volatility, making it suitable for a wide range of applications. The provided protocols offer a standardized approach for the incorporation and evaluation of **Chimassorb 119**, enabling researchers to develop high-performance, long-lasting polypropylene fiber products. develop high-performance, long-lasting polypropylene fiber products.

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